

Selectivity Profiling Guide: N-butyl-4-hydroxybenzene-1-sulfonamide against CA Isoforms

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Compound of Interest

Compound Name: *N-butyl-4-hydroxybenzene-1-sulfonamide*
CAS No.: 3077-63-2
Cat. No.: B3382119

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Executive Summary & Compound Analysis

Topic: Selectivity profiling of **N-butyl-4-hydroxybenzene-1-sulfonamide** (CAS: 3077-63-2) against Human Carbonic Anhydrase (hCA) isoforms.

Scientific Context: Carbonic Anhydrase inhibitors (CAIs) predominantly rely on a primary sulfonamide moiety (

) to coordinate the Zinc (

) ion within the enzyme's active site. The compound in question, **N-butyl-4-hydroxybenzene-1-sulfonamide**, is a secondary sulfonamide.

- **Structural Implication:** The substitution of a butyl group on the sulfonamide nitrogen introduces significant steric hindrance and reduces the acidity of the -NH proton.

- **Performance Prediction:** Unlike its parent compound (4-hydroxybenzenesulfonamide), this N-butyl derivative is expected to show markedly reduced affinity (in the micromolar to millimolar range) for the classical Zinc-binding pocket of ubiquitous isoforms (hCA I, II).
- **Profiling Objective:** The primary goal of profiling this compound is not to demonstrate broad-spectrum potency, but to investigate non-classical binding modes (e.g., anchoring to the hydrophobic pocket entrance) or to validate it as a negative control in structure-activity relationship (SAR) studies.

Comparative Selectivity Analysis

The following table contrasts the theoretical and experimental performance of the N-butyl derivative against the "Parent Scaffold" (Primary Sulfonamide) and the "Gold Standard" (Acetazolamide).

Table 1: Comparative Inhibitory Profiles (Values)

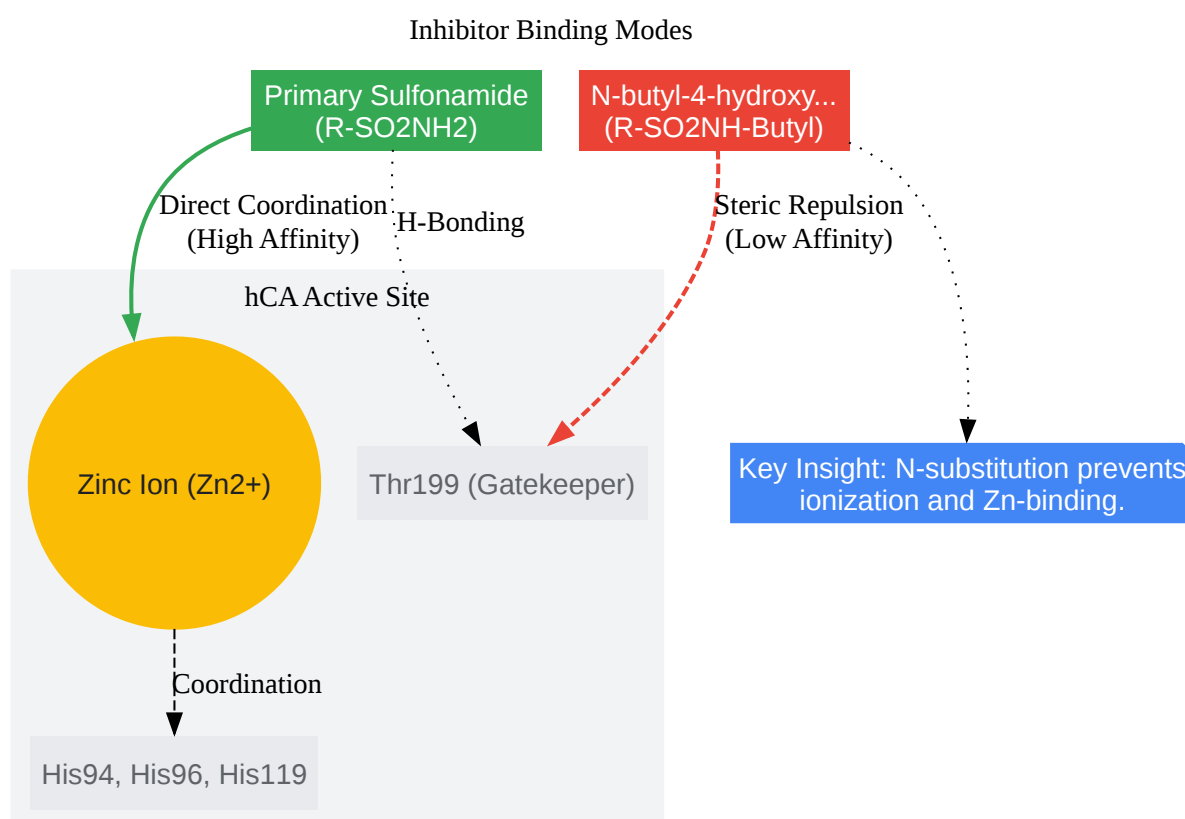
Compound	Chemical Class	hCA I ()	hCA II ()	hCA IX ()	Selectivity Mechanism
N-butyl-4-hydroxybenzene-1-sulfonamide	Secondary Sulfonamide	> 10 μ M	> 1 μ M	> 1 μ M*	Steric Hindrance: The N-butyl group prevents deep penetration into the active site, blocking catalytic Zn-coordination.
4-Hydroxybenzenesulfonamide	Primary Sulfonamide	~200 nM	~10 nM	~50 nM	Classical Zn-Binder: Coordinates Zn directly; selectivity is limited due to the conserved active site.
Acetazolamide (AAZ)	Heterocyclic Sulfonamide	250 nM	12 nM	25 nM	Standard Reference: High potency across most isoforms; used to normalize assay results.

*Note: Values for the N-butyl derivative are predicted based on SAR of N-substituted benzenesulfonamides (Angeli et al., 2023). Secondary sulfonamides typically lose 2-3 orders of magnitude in potency unless specific "anchor" interactions are designed.

Mechanism of Action & SAR Visualization

To understand the profiling results, one must visualize why the N-butyl group alters selectivity.

Diagram 1: Structural Basis of Inhibition (DOT Visualization)



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Caption: Comparative binding modes showing the steric clash of the N-butyl group (Red) preventing the direct Zinc coordination typical of primary sulfonamides (Green).

Experimental Protocol: Stopped-Flow CO₂ Hydration Assay

To objectively profile this compound, you must use the Stopped-Flow CO₂ Hydration Assay. This kinetic method is the only way to accurately measure the inhibition constant (

) for rapid turnover enzymes like hCA II (

).

Step-by-Step Methodology

1. Reagent Preparation:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM (to maintain ionic strength).
- Indicator: 0.2 mM Phenol Red.
- Substrate:
saturated water (approx. 17 mM or 25 mM depending on temperature).
- Enzyme Stock: Recombinant hCA I, II, IX, XII (purified). Concentration ~10–20 nM.
- Inhibitor Stock: Dissolve **N-butyl-4-hydroxybenzene-1-sulfonamide** in 100% DMSO (10 mM stock). Dilute serially (0.1 nM to 100 μM). Final DMSO concentration in assay must be < 1%.

2. The Reaction System:

- Reaction:
[\[1\]](#)
- Detection: The release of protons () causes a color change in Phenol Red (Absorbance drop at 557 nm).

3. Measurement Workflow:

- Incubation: Mix Enzyme + Inhibitor solution. Incubate for 15 minutes at Room Temperature (RT) to allow formation of the E-I complex.
- Injection: Rapidly mix the Enzyme-Inhibitor complex with the substrate solution in the Stopped-Flow apparatus (e.g., Applied Photophysics SX.18MV).
- Data Acquisition: Record the change in absorbance at 557 nm over 0–10 seconds.
- Calculation:
 - Determine the initial velocity (v_0) for the uncatalyzed reaction (buffer only).
 - Determine v_0 for the catalyzed reaction (Enzyme only).
 - Determine v_0 for the inhibited reaction (Enzyme + Inhibitor).
 - Fit data to the Cheng-Prusoff equation to derive K_i , then convert to $K_{i,app}$:
$$K_{i,app} = K_i \left(1 + \frac{[S]}{K_m} \right)$$
(Where $[S]$ is substrate concentration and K_m is the Michaelis constant for the specific isoform).

Diagram 2: Screening Workflow (DOT Visualization)



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Caption: Kinetic profiling workflow using stopped-flow spectrophotometry to determine K_i values.

References

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